

Vinylidene Chloride Monomer: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vinylidene chloride

Cat. No.: B033914

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This in-depth technical guide provides a thorough examination of the physical and chemical properties of **vinylidene chloride** monomer. Designed for researchers, scientists, and professionals in drug development, this document aggregates critical data, outlines detailed experimental methodologies, and visualizes key chemical processes.

Physical Properties

Vinylidene chloride, systematically named 1,1-dichloroethene, is a colorless liquid with a characteristic sweet, chloroform-like odor.^{[1][2]} It is a volatile compound that is denser than water and its vapors are heavier than air.^{[1][2][3]} Below is a summary of its key physical properties.

Table 1: Physical Properties of **Vinylidene Chloride** Monomer

Property	Value	Source(s)
IUPAC Name	1,1-Dichloroethene	[1]
Synonyms	Vinylidene dichloride, 1,1-DCE	[1][4]
CAS Number	75-35-4	[1][5]
Molecular Formula	C ₂ H ₂ Cl ₂	[1][5]
Molecular Weight	96.94 g/mol	[1][3][6][7]
Appearance	Colorless liquid	[1][2]
Odor	Mild, sweet, chloroform-like	[1][2]
Boiling Point	31.6 °C (89 °F)	[1][3][6]
Melting Point	-122.5 °C (-188.5 °F)	[3][6]
Density	1.213 g/cm ³ at 20 °C	[1][6]
Vapor Pressure	500 mmHg at 20 °C (68 °F)	[3][4]
Vapor Density	3.25 (Air = 1)	[3][6]
Solubility in Water	0.25 g/100 mL at 25 °C (Slightly soluble)	[1]
Solubility in Organic Solvents	Soluble in ethanol, acetone, benzene, chloroform, and ethyl ether	[1]
Flash Point	-18 °C (0 °F) (closed cup)	[8]
Autoignition Temperature	570 °C (1058 °F)	[1][2][9]
Explosive Limits in Air	5.6 - 16.0 % by volume	[9][10]
Octanol/Water Partition Coefficient (log Pow)	1.32	[9]

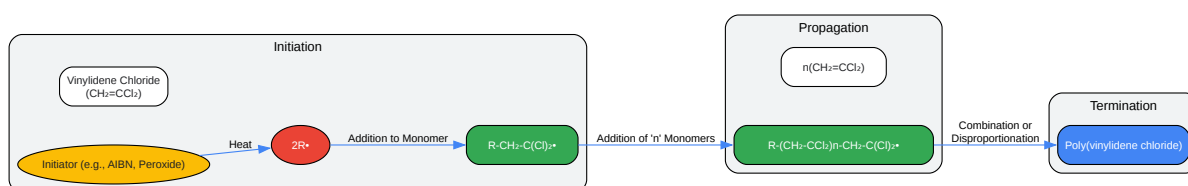
Chemical Properties and Reactivity

Vinylidene chloride is a reactive monomer primarily used in the production of various polymers.[11][12] Its chemical behavior is dominated by the double bond and the two chlorine atoms on the same carbon.

Polymerization

Vinylidene chloride readily undergoes polymerization, which can be initiated by free radicals or anionic mechanisms.[8][13] This polymerization is exothermic and can be violent if not controlled, especially in the presence of initiators, heat, light, or oxygen.[2][3] Commercial **vinylidene chloride** is typically stabilized with an inhibitor, such as the monomethyl ether of hydroquinone (MEHQ), to prevent spontaneous polymerization.[2][13]

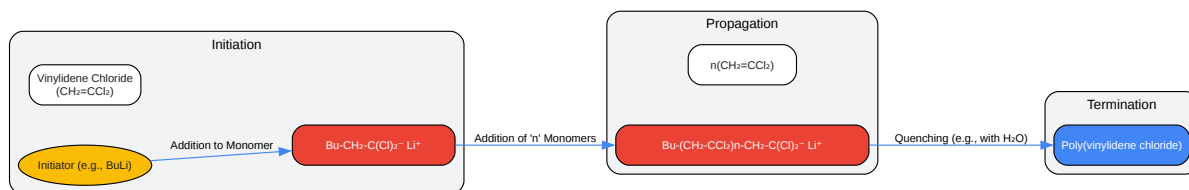
Free-Radical Polymerization: This is the most common method for polymerizing **vinylidene chloride**. The process involves three main stages: initiation, propagation, and termination.



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Free-radical polymerization of **vinylidene chloride**.

Anionic Polymerization: **Vinylidene chloride** can also be polymerized using anionic initiators like *n*-butyllithium.[3][8] The electron-withdrawing nature of the chlorine atoms makes the double bond susceptible to nucleophilic attack.

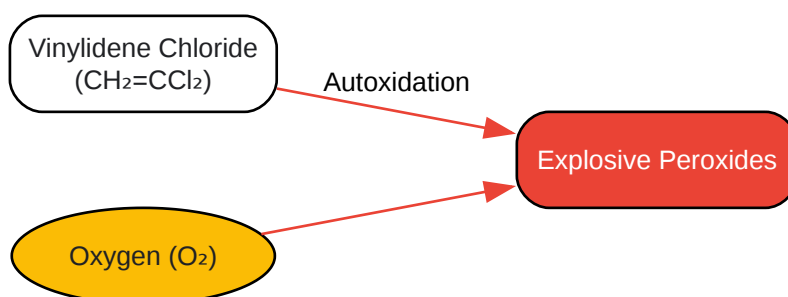


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Anionic polymerization of **vinylidene chloride**.

Peroxide Formation

In the presence of oxygen, **vinylidene chloride** can form explosive peroxides.[1][8] This is a significant hazard, and materials that have been stored for extended periods or exposed to air should be tested for the presence of peroxides before use, especially before distillation which can concentrate the peroxides.



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Peroxide formation from **vinylidene chloride**.

Decomposition

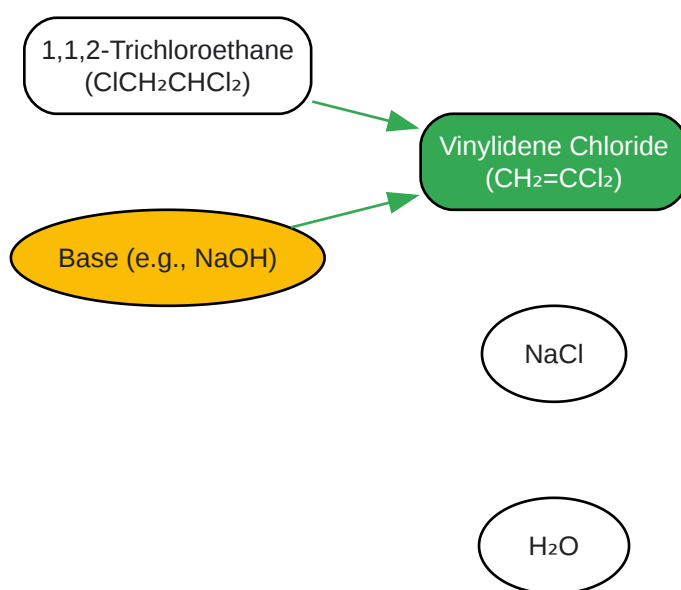
When heated to decomposition, **vinylidene chloride** can release toxic fumes of hydrogen chloride and phosgene.[3][14]

Incompatibilities

Vinylidene chloride is incompatible with strong oxidizing agents, copper, aluminum, and their alloys.[4][13] Copper can react with acetylenic impurities to form explosive copper acetylides, while aluminum can form reactive aluminum chloralkyls.[13]

Synthesis

Commercially, **vinylidene chloride** is produced by the dehydrochlorination of 1,1,2-trichloroethane using a base such as sodium hydroxide or lime.[2][13][15]



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Synthesis of **vinylidene chloride**.

Experimental Protocols

Accurate determination of the physical and chemical properties of **vinylidene chloride** is crucial for its safe handling and application. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of the volatile **vinylidene chloride** can be determined using a simple distillation apparatus.[2][14]

Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Boiling chips
- Thermometer

Procedure:

- Place a small volume of **vinylidene chloride** (inhibited) and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus in a fume hood. Ensure all joints are properly sealed.
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.
- Record the atmospheric pressure as the boiling point is pressure-dependent.

Determination of Density

The density of **vinylidene chloride** can be measured using a pycnometer or a digital density meter.^[4]

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass.
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the outside of the pycnometer, and weigh it.
- Empty and dry the pycnometer.
- Fill the pycnometer with **vinylidene chloride**, allow it to reach thermal equilibrium in the water bath, adjust the volume, and weigh it.
- Calculate the density using the formula: $\text{Density} = (\text{mass of vinylidene chloride}) / (\text{volume of pycnometer})$. The volume of the pycnometer is determined from the mass and known density of water at the experimental temperature.

Determination of Solubility in Water

The shake-flask method is a standard procedure for determining the solubility of sparingly soluble substances like **vinylidene chloride** in water.

Apparatus:

- Conical flasks with stoppers
- Shaker or magnetic stirrer
- Constant temperature bath
- Centrifuge

- Gas chromatograph (GC) or other suitable analytical instrument

Procedure:

- Add an excess amount of **vinylidene chloride** to a known volume of distilled water in a conical flask.
- Seal the flask and place it in a constant temperature shaker bath (e.g., 25 °C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the mixture to stand in the constant temperature bath for several hours to allow the phases to separate.
- Carefully withdraw a sample from the aqueous phase, avoiding any undissolved **vinylidene chloride**. Centrifugation can be used to aid separation.
- Analyze the concentration of **vinylidene chloride** in the aqueous sample using a pre-calibrated analytical method such as gas chromatography.

Determination of Flash Point

The flash point of the highly flammable **vinylidene chloride** is determined using a closed-cup tester.^{[1][11]}

Apparatus:

- Tag Closed-Cup Tester or Pensky-Martens Closed-Cup Tester
- Thermometer
- Ignition source (e.g., a small flame or electric igniter)

Procedure:

- Place the specified volume of **vinylidene chloride** into the test cup.
- Close the lid and begin to heat the sample at a slow, constant rate.

- At regular temperature intervals, apply the ignition source to the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.

Determination of Explosive Limits

The lower and upper explosive limits of **vinylidene chloride** vapor in air are determined in a specialized explosion vessel.

Apparatus:

- Explosion-proof, sealed vessel of known volume with an ignition source (e.g., spark plug)
- Pressure transducer
- System for introducing precise amounts of **vinylidene chloride** and air

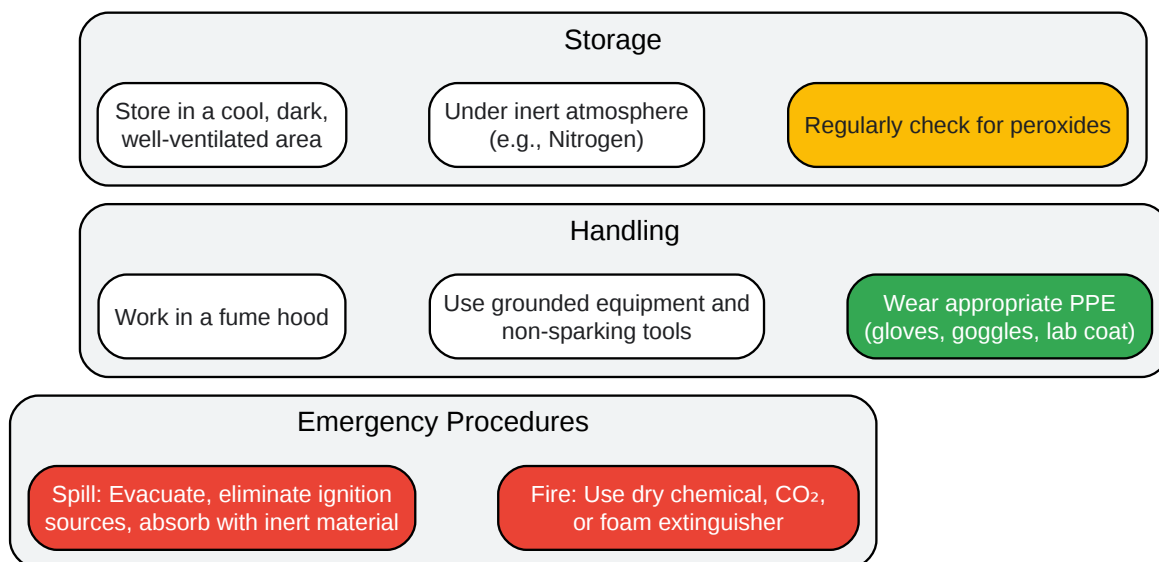
Procedure:

- Evacuate the explosion vessel.
- Introduce a known partial pressure of **vinylidene chloride** vapor into the vessel.
- Introduce air to bring the total pressure to atmospheric pressure. The concentration of **vinylidene chloride** is calculated from the partial pressures.
- Activate the ignition source.
- Monitor for a propagating flame or a significant pressure rise using the pressure transducer, which indicates an explosion.
- Repeat the experiment with varying concentrations of **vinylidene chloride** to determine the minimum concentration (Lower Explosive Limit - LEL) and the maximum concentration (Upper Explosive Limit - UEL) that will support combustion.

Safe Handling and Storage

Due to its high flammability, tendency to form explosive peroxides, and toxicity, strict safety precautions must be followed when handling **vinylidene chloride**.

- **Storage:** Store in a cool, dark, well-ventilated area away from heat, sunlight, and sources of ignition.[16] Containers should be tightly sealed and regularly checked for peroxide formation. It should be stored under an inert atmosphere (e.g., nitrogen).
- **Handling:** All work with **vinylidene chloride** should be conducted in a well-ventilated fume hood.[6] Use non-sparking tools and grounded equipment to prevent static discharge.[9]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[14][17] For higher concentrations, respiratory protection may be necessary.[6]
- **Spills:** In case of a spill, evacuate the area, eliminate all ignition sources, and absorb the spill with an inert material.[18]



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Workflow for safe handling of **vinylidene chloride**.

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